

# Sulfur Dioxide-Sulfites (E 220-228) and EFSA Safety Evaluation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Potassium bisulfite

CAS No.: 7773-03-7

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Additive Name	E Number	Key EFSA Conclusion (2022 Follow-up)
Sulfur dioxide	E 220	Withdrew temporary group ADI; MOE analysis indicates a safety concern.
Sodium sulfite	E 221	Withdrew temporary group ADI; MOE analysis indicates a safety concern.
Sodium bisulfite	E 222	Withdrew temporary group ADI; MOE analysis indicates a safety concern.
Sodium metabisulfite	E 223	Withdrew temporary group ADI; MOE analysis indicates a safety concern.
<b>Potassium metabisulfite</b>	<b>E 224</b>	Withdrew temporary group ADI; MOE analysis indicates a safety concern.
Calcium sulfite	E 226	Withdrew temporary group ADI; MOE analysis indicates a safety concern.
Calcium bisulfite	E 227	Withdrew temporary group ADI; MOE analysis indicates a safety concern.

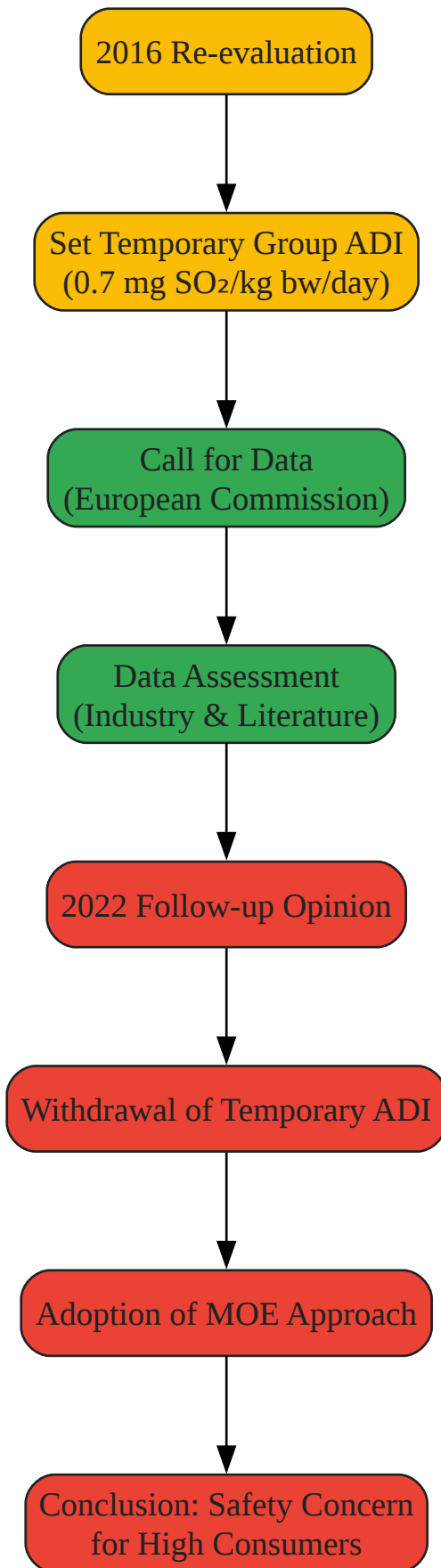
Additive Name	E Number	Key EFSA Conclusion (2022 Follow-up)
Potassium bisulfite	E 228	Withdrew temporary group ADI; MOE analysis indicates a safety concern.

## Quantitative Data from the EFSA Risk Assessment

EFSA's safety evaluation identified a new reference point and used an MOE approach. The MOE is a ratio of a reference point for toxicity to the estimated dietary exposure; an MOE below 80 raises a safety concern [1] [2].

Assessment Parameter	Value	Description
BMDL <sub>10</sub>	38 mg SO <sub>2</sub> eq./kg bw/day	<b>Benchmark Dose Lower confidence limit.</b> Based on prolonged visual evoked potential latency in a rodent study.
Assessment Factor	80	Factor applied to the BMDL to account for uncertainties.
MOE Threshold	80	<b>Margin of Exposure</b> below this value indicates a safety concern.

The flow diagram below illustrates the key stages and decisions in EFSA's re-evaluation process.



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## Basis of the Assessment: Key Studies and Data Gaps

The EFSA Panel's conclusion was driven by a lack of new data to address previously identified uncertainties.

- **Reference Point Identification:** The BMDL of 38 mg SO<sub>2</sub> eq./kg bw/day was derived from a **neurotoxicity endpoint** (prolonged latency of visual evoked potentials) observed in a rodent feeding study [1]. This represented the most sensitive adverse effect for risk characterization.
- **Critical Data Gaps:** The 2016 re-evaluation had established a temporary ADI precisely because of significant data gaps. The 2022 opinion noted that **no new biological or toxicological data** addressing these gaps were submitted by interested business operators, and only limited new data were found in the subsequent literature search [1] [2]. The inability to substantially reduce these uncertainties led to the withdrawal of the ADI.
- **Additional Assessment for Toxic Elements:** EFSA also evaluated data on impurities in these food additives. The Panel concluded that the maximum limits in the EU specifications for **arsenic, lead, and mercury should be lowered**, and a **maximum limit for cadmium should be introduced** [1] [2].

## Implications for Researchers and Professionals

The updated EFSA opinion has direct implications for product development and regulatory strategy.

- **Shift in Regulatory Framework:** The move from an ADI to an MOE-based assessment signifies heightened regulatory scrutiny. For product development, especially of new foods or pharmaceuticals that may contain sulfites, **justifying use levels with low exposure scenarios** is critical.
- **Prioritize Analytical Monitoring:** Given the updated specifications for toxic elements, ensuring that sourced sulfites (like **potassium bisulfite**) comply with the proposed lower limits for arsenic, lead, mercury, and the new limit for cadmium is essential for product safety and compliance [1].
- **Focus on Sensitive Populations:** EFSA reiterated the need to investigate **hypersensitivity or intolerance** among sensitive consumers [3]. Clinical studies and post-market surveillance should be designed to account for these potential reactions.

The EFSA assessment underscores that while sulfites are important preservatives, their safety profile at current dietary exposure levels, particularly for high consumers, warrants caution. Further research to clarify their toxicity, particularly on the nervous system and for sensitive sub-populations, remains a priority.

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## References

1. Follow-up of the re-evaluation of sulfur dioxide (E 220 ... - EFSA [efsa.europa.eu]
2. Follow-up of the re-evaluation of sulfur dioxide (E 220 ... - EFSA [efsa.europa.eu]
3. EFSA: new evaluation on the safety of sulfites published [merieuxnutrisciences.com]

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**Address:** Ontario, CA 91761, United States

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